

# Diethylene Glycol Distearate: A Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: Diethylene glycol distearate

Cat. No.: B093244

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This guide provides an in-depth overview of the safety and handling procedures for **diethylene glycol distearate** in a laboratory setting. The information is compiled from various safety data sheets to ensure a comprehensive understanding of its properties and the necessary precautions for its use.

## Chemical and Physical Properties

**Diethylene glycol distearate** is a solid substance with the following properties:

Property	Value	Reference
CAS Number	109-30-8	<a href="#">[1]</a>
Molecular Formula	$[\text{CH}_3(\text{CH}_2)_{16}\text{CO}_2\text{CH}_2\text{CH}_2]_2\text{O}$	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>
Melting Point/Range	54 - 55 °C / 129.2 - 131 °F	<a href="#">[1]</a>
pH	Not applicable	<a href="#">[1]</a>
Odor	No information available	<a href="#">[1]</a>

## Toxicological Data

Based on available safety data sheets, **diethylene glycol distearate** is not classified as a hazardous substance.[1][2][3] The product is stated to contain no substances which at their given concentration are considered to be hazardous to health.[1] However, one source suggests it may cause skin and eye irritation and may be harmful if swallowed, in contact with skin, or inhaled.[4]

Toxicity Category	Finding	Reference
Acute Toxicity	No data available	[1]
Skin Corrosion/Irritation	No data available	[1]
Serious Eye Damage/Irritation	No data available	[1]
Respiratory or Skin Sensitization	No data available	[1]
Germ Cell Mutagenicity	No data available	[1]
Carcinogenicity	No data available	[1]
Reproductive Toxicity	No data available	[1]
STOT-Single Exposure	No data available	[1]
STOT-Repeated Exposure	No data available	[1]
Aspiration Hazard	No data available	[1]

## Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to ensure safety when handling **diethylene glycol distearate** in the laboratory.

PPE Type	Specification	Reference
Eye Protection	Wear safety glasses with side shields (or goggles) conforming to EN 166 or NIOSH standards.	<a href="#">[1]</a> <a href="#">[2]</a>
Hand Protection	Protective gloves, such as nitrile rubber, should be worn. Gloves must be inspected prior to use.	<a href="#">[1]</a> <a href="#">[2]</a>
Skin and Body Protection	Wear long-sleeved clothing. For larger spills or specific situations, fire/flame resistant and impervious clothing may be necessary.	<a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is needed. For large-scale use, emergencies, or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 136 approved respirator.	<a href="#">[1]</a> <a href="#">[2]</a>

## Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling:

- Handle in a well-ventilated place.[\[2\]](#)
- Wear suitable protective clothing.[\[2\]](#)

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use non-sparking tools.[\[2\]](#)
- Prevent fire caused by electrostatic discharge steam.[\[2\]](#)

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store apart from foodstuff containers or incompatible materials.[\[2\]](#)

## First Aid Measures

In the event of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure	Reference
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	<a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.	<a href="#">[1]</a> <a href="#">[4]</a>
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur or if breathing is difficult. If not breathing, give artificial respiration.	<a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Get medical attention if symptoms occur.	<a href="#">[1]</a> <a href="#">[2]</a>

## Accidental Release Measures

In case of a spill, follow these procedures:

- Avoid dust formation.[\[2\]](#)
- Avoid breathing mist, gas, or vapors.[\[2\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Use personal protective equipment, including chemical impermeable gloves.[\[2\]](#)
- Ensure adequate ventilation.[\[2\]](#)

- Remove all sources of ignition.[2]
- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak. [2]
- Prevent further spillage or leakage if it is safe to do so.[2]
- Do not let the chemical enter drains.[2]
- Collect and arrange for disposal. Keep the chemical in suitable and closed containers for disposal.[2]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing measures that are appropriate to local circumstances and the surrounding environment, such as dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[1]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [2]

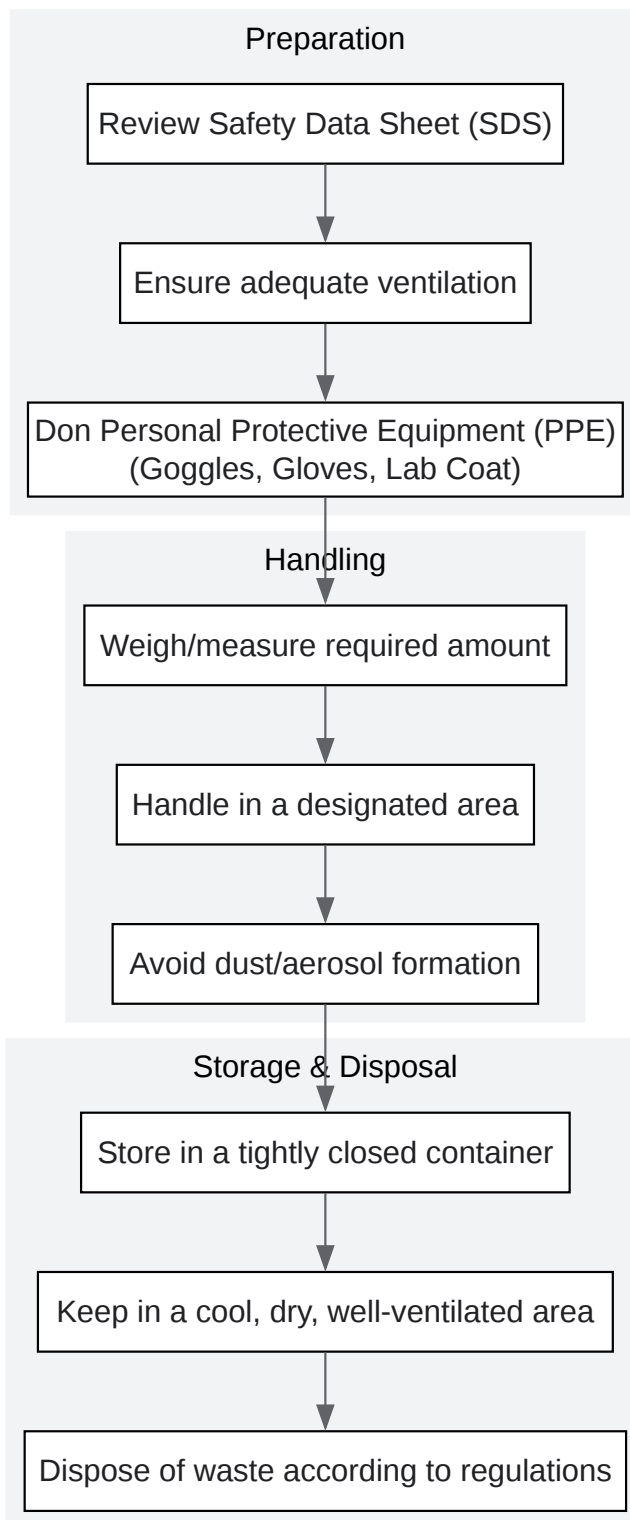
## Experimental Protocols

Detailed experimental protocols for toxicity testing of **diethylene glycol distearate** are not readily available in the reviewed literature. The provided safety data sheets indicate a lack of extensive toxicological studies, likely due to its classification as a non-hazardous substance.

For analytical detection of the related compounds, diethylene glycol (DEG) and ethylene glycol (EG), in finished products, the FDA has developed a method using Gas Chromatography-Mass Spectrometry (GC-MS).[5] This method is intended to identify contamination in high-risk drug components.[5]

## Visualizations

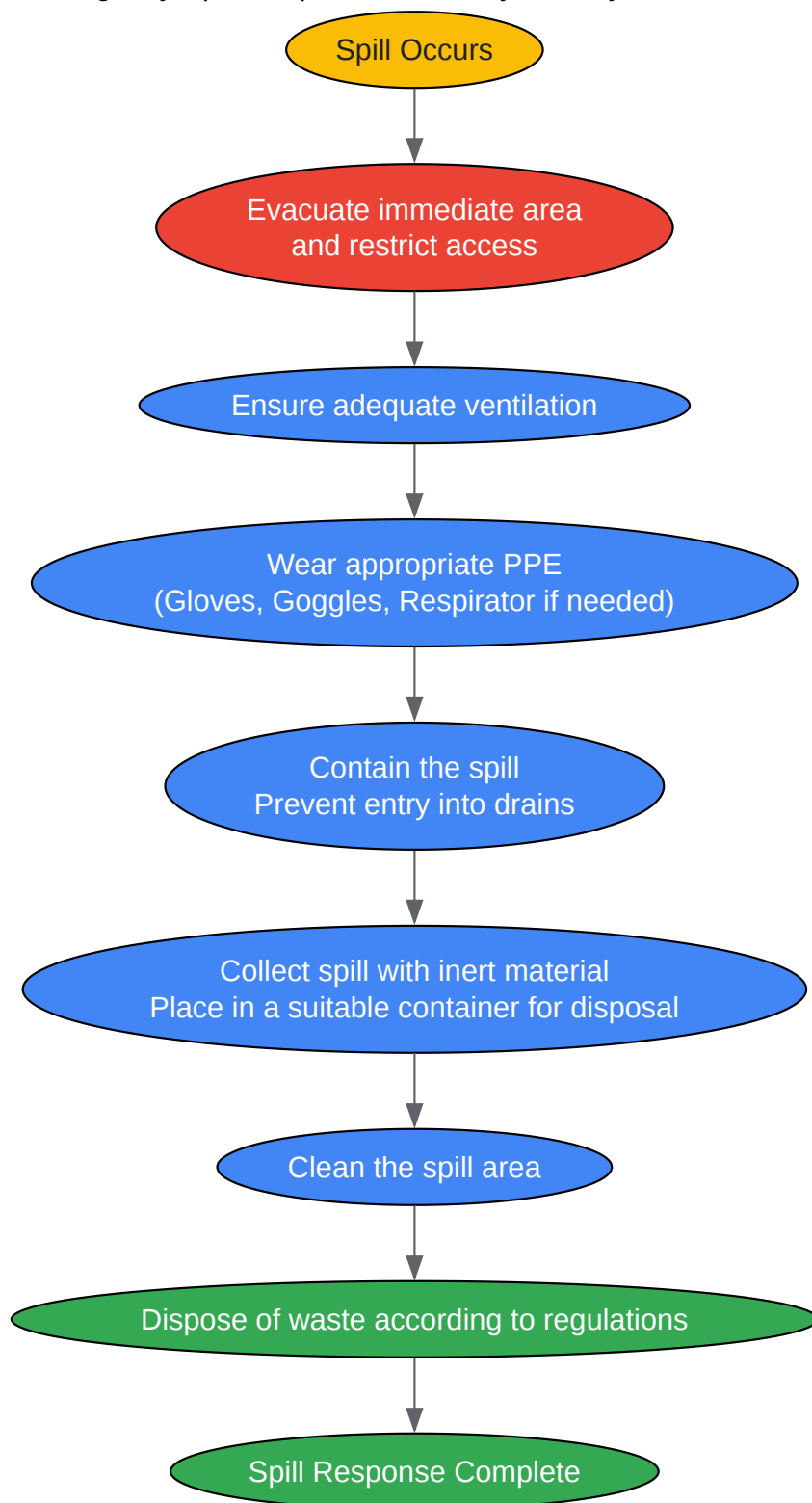
## General Handling Workflow for Diethylene Glycol Distearate



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Caption: General laboratory workflow for handling **diethylene glycol distearate**.

## Emergency Spill Response for Diethylene Glycol Distearate



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Caption: Decision-making flowchart for a **diethylene glycol distearate** spill.



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